

Hexyl Tiglate: An Analytical Standard for Quality Control in Research and Industry

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Compound of Interest

Compound Name: Hexyl tiglate

Cat. No.: B095952

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Application Note and Protocol

Introduction

Hexyl tiglate (CAS No. 16930-96-4) is an ester recognized for its characteristic fresh, green, and fruity aroma, reminiscent of gardenia and nasturtium flowers.[1] This volatile compound is a naturally occurring component in various essential oils, notably in *Gardenia jasminoides* (jasmine) and *Lavandula angustifolia* (lavender).[2] Its pleasant organoleptic properties have led to its use as a fragrance ingredient in cosmetics and a flavoring agent in food products.[2] Given its presence in consumer goods and its contribution to the aromatic profile of essential oils, the use of a well-characterized **hexyl tiglate** analytical standard is crucial for quality control, product formulation, and research in the pharmaceutical, cosmetic, and food and beverage industries.

This document provides detailed application notes and protocols for the use of **hexyl tiglate** as an analytical standard, with a primary focus on Gas Chromatography-Mass Spectrometry (GC-MS), a powerful and widely used technique for the analysis of volatile and semi-volatile compounds.

Physicochemical Properties and Specifications

A thorough understanding of the physicochemical properties of **hexyl tiglate** is fundamental for its use as an analytical standard.

Property	Value	Reference
Chemical Formula	C ₁₁ H ₂₀ O ₂	[2]
Molecular Weight	184.28 g/mol	
CAS Number	16930-96-4	[2]
Appearance	Colorless to pale yellow liquid	
Odor	Fruity, green	
Boiling Point	108 °C at 16 mmHg	
Density	0.894 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.446	
Solubility	Insoluble in water; soluble in alcohol and oils	[1]

Table 1: Physicochemical properties of **Hexyl Tiglate**.

Natural Occurrence

Hexyl tiglate is found as a minor to significant component in the essential oils of several plants. Its concentration can vary depending on the plant species, geographical origin, and extraction method.

Plant Source	Concentration (%)	Reference
Gardenia jasminoides (Jasmine)	2.4	[2]
Lavandula angustifolia (Lavender)	Minor component	[2]
Unspecified Lamiaceae Species	0.15	[3]

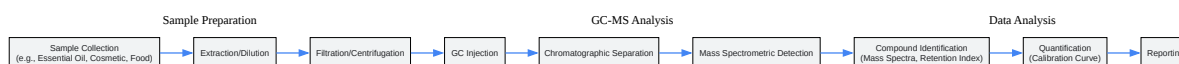
Table 2: Reported concentrations of **Hexyl Tiglate** in various essential oils.

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the preferred method for the identification and quantification of **hexyl tiglate** in various matrices due to its high sensitivity, selectivity, and ability to resolve complex mixtures.

Experimental Workflow for GC-MS Analysis

The following diagram illustrates a typical workflow for the analysis of **hexyl tiglate** using GC-MS.



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A general workflow for the GC-MS analysis of **hexyl tiglate**.

Detailed GC-MS Protocol

This protocol provides a starting point for the quantitative analysis of **hexyl tiglate**. Method optimization and validation are essential for specific applications.

1. Standard Preparation:

- **Primary Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of **hexyl tiglate** reference standard and dissolve it in 10 mL of a suitable volatile organic solvent (e.g., hexane, dichloromethane) in a volumetric flask.^{[4][5]}
- **Working Standard Solutions:** Prepare a series of working standard solutions by serial dilution of the primary stock solution to create a calibration curve (e.g., 0.1, 0.5, 1, 5, 10, 25, 50 µg/mL).

2. Sample Preparation:

The choice of sample preparation method depends on the matrix.

- Essential Oils: Dilute the essential oil sample in a suitable solvent (e.g., 1:100 in hexane) to bring the concentration of **hexyl tiglate** within the calibration range.[\[6\]](#)
- Cosmetic Products (e.g., Creams, Lotions):
 - Solvent Extraction: Weigh a known amount of the cosmetic product (e.g., 1 g) and extract the volatile components with a suitable solvent (e.g., 10 mL of methanol or a hexane:acetone mixture).[\[7\]](#) Vortex or sonicate the mixture to ensure efficient extraction. Centrifuge the sample to separate any solid matrix components.[\[5\]](#) The supernatant can then be directly injected or further diluted if necessary.
 - Headspace Analysis: For highly volatile compounds in complex matrices, static or dynamic headspace analysis can be employed.[\[8\]](#) Place a known amount of the sample in a headspace vial and heat to a specific temperature to allow the volatile compounds to partition into the headspace.[\[8\]](#) An aliquot of the headspace is then injected into the GC-MS.
- Food Products:
 - Headspace GC-MS: This technique is particularly useful for analyzing volatile compounds in solid or liquid food matrices without extensive sample cleanup.[\[9\]](#) A known amount of the food sample is placed in a sealed vial and heated. The volatile compounds in the headspace are then analyzed.[\[10\]](#)

3. GC-MS Instrumentation and Parameters:

Parameter	Recommended Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
GC Column	Non-polar column (e.g., HP-5ms, DB-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	250 °C
Injection Volume	1 µL (splitless or split injection depending on concentration)
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Temperature Program	Initial temperature of 60 °C (hold for 2 min), ramp to 240 °C at 3 °C/min, hold for 5 min.
MS Transfer Line Temp.	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (m/z 40-400) for identification and Selected Ion Monitoring (SIM) for quantification.

Table 3: Recommended GC-MS parameters for **Hexyl Tiglate** analysis.

4. Identification and Quantification:

- Identification: The identification of **hexyl tiglate** is confirmed by comparing its retention time and mass spectrum with that of the certified reference standard. The mass spectrum of **hexyl tiglate** is characterized by specific fragment ions. The use of retention indices (RI) by co-injecting a series of n-alkanes can further enhance the confidence in compound identification.[6]
- Quantification (SIM Mode): For sensitive and accurate quantification, the use of Selected Ion Monitoring (SIM) mode is recommended.[11] This involves monitoring a few characteristic

ions of **hexyl tiglate**. The following ions are suggested for SIM analysis, but should be confirmed by analyzing a standard of **hexyl tiglate**.

- Quantifier Ion: The most abundant and specific fragment ion.
- Qualifier Ions: Two or three other characteristic fragment ions used for confirmation.[\[12\]](#)

Ion Type	Suggested m/z
Quantifier Ion	To be determined from the mass spectrum of the standard
Qualifier Ion 1	To be determined from the mass spectrum of the standard
Qualifier Ion 2	To be determined from the mass spectrum of the standard

Table 4: Suggested ions for SIM analysis of **Hexyl Tiglate**. These should be experimentally verified.

A calibration curve is constructed by plotting the peak area of the quantifier ion against the concentration of the working standard solutions. The concentration of **hexyl tiglate** in the sample is then determined from this calibration curve.

Method Validation

To ensure the reliability of the analytical method, it is essential to perform a proper method validation according to international guidelines (e.g., ICH, FDA).[\[13\]](#)[\[14\]](#)[\[15\]](#) Key validation parameters include:

- Specificity: The ability of the method to unequivocally assess the analyte in the presence of other components.
- Linearity: The ability of the method to produce results that are directly proportional to the concentration of the analyte within a given range.
- Accuracy: The closeness of the test results obtained by the method to the true value.

- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Conclusion

The use of a certified **hexyl tiglate** analytical standard is indispensable for the accurate and reliable quality control of products in the fragrance, flavor, and cosmetic industries. The detailed GC-MS protocol provided in this application note serves as a robust starting point for researchers and analysts. Proper method validation is crucial to ensure that the analytical results are fit for their intended purpose. The methodologies described herein will aid in ensuring product quality, consistency, and regulatory compliance.

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